

# Application Note: Measuring Changes in Phosphatidylserine Levels with DS55980254

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| Compound of Interest |            |           |
|----------------------|------------|-----------|
| Compound Name:       | DS55980254 |           |
| Cat. No.:            | B12379082  | Get Quote |

Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides detailed protocols and application notes for measuring changes in phosphatidylserine (PS) levels in response to treatment with **DS55980254**, a potent and selective inhibitor of phosphatidylserine synthase 1 (PTDSS1).

### Introduction

Phosphatidylserine (PS) is a crucial phospholipid predominantly located in the inner leaflet of the plasma membrane in healthy eukaryotic cells.[1] Its externalization to the outer leaflet is a well-established hallmark of apoptosis, serving as an "eat-me" signal for phagocytes.[1] **DS55980254** is an orally active and selective inhibitor of PTDSS1, an enzyme responsible for the synthesis of intracellular phosphatidylserine.[2][3][4] By blocking PTDSS1, **DS55980254** can significantly alter cellular PS levels, impacting various cellular processes, including B cell receptor (BCR) signaling and inducing endoplasmic reticulum stress, which can lead to selective cancer cell death.[2][3][5]

This application note details several robust methods to quantify the effects of **DS55980254** on both total cellular PS levels and the externalization of PS during apoptosis. The protocols provided herein are for flow cytometry-based Annexin V binding assays, mass spectrometry for lipidomic analysis, and a fluorometric enzymatic assay for total PS quantification.

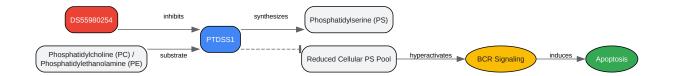




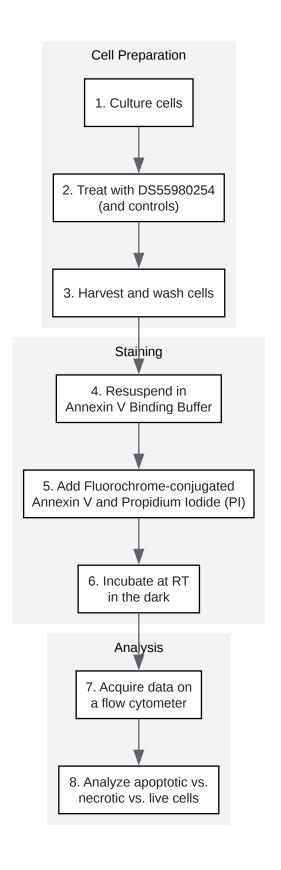
# Signaling Pathway of PTDSS1 Inhibition by DS55980254

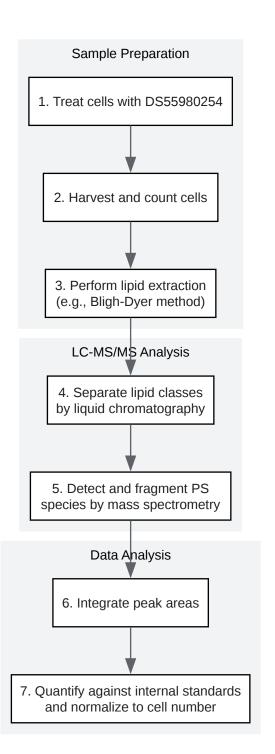
**DS55980254** allosterically inhibits PTDSS1, which catalyzes the conversion of phosphatidylcholine (PC) or phosphatidylethanolamine (PE) to phosphatidylserine (PS).[2][6] This inhibition leads to a reduction in the cellular pool of PS. In certain cancer cells, such as B cell lymphoma, this disruption of the phospholipidome can lead to hyperactivation of the B cell receptor (BCR), increased intracellular calcium signaling, and ultimately, apoptosis.[5][7]



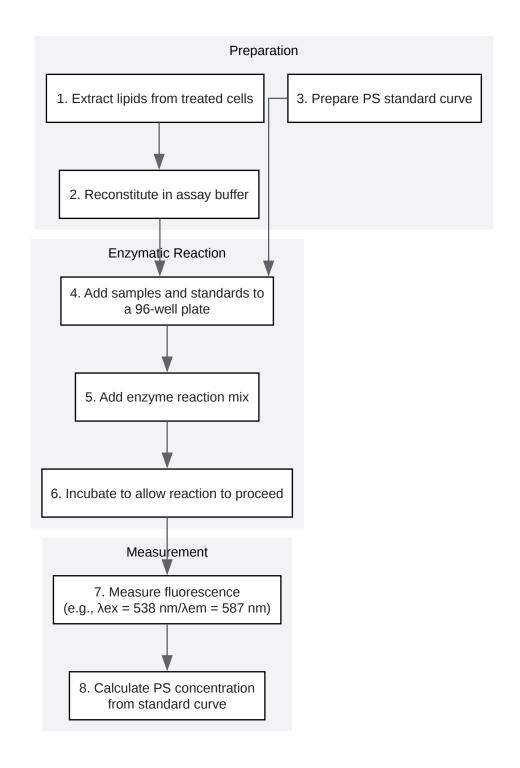












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### References

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